

# "N-(2-hydroxy-2-phenylethyl)acetamide" CAS number and nomenclature

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## Compound of Interest

Compound Name: *N*-(2-hydroxy-2-phenylethyl)acetamide

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## In-Depth Technical Guide: N-(2-hydroxy-2-phenylethyl)acetamide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**N-(2-hydroxy-2-phenylethyl)acetamide** is a naturally occurring amide with demonstrated antifungal properties. This technical guide provides a comprehensive overview of its chemical identity, nomenclature, and biological activity, with a focus on its potential applications in research and drug development. The information is presented to be a valuable resource for professionals in the fields of medicinal chemistry, natural product research, and mycology.

### Chemical Identification and Nomenclature

The compound is systematically named **N-(2-hydroxy-2-phenylethyl)acetamide**. It is crucial to distinguish this compound from structurally similar molecules to ensure accurate research and development.

Identifier	Value	Source
CAS Number	3306-05-6	Sigma-Aldrich
PubChem CID	270963	PubChem[1]
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>2</sub>	PubChem[1]
Molecular Weight	179.22 g/mol	Sigma-Aldrich
IUPAC Name	N-(2-hydroxy-2-phenylethyl)acetamide	PubChem[1]

Synonyms:

- Acetamide, N-(2-hydroxy-2-phenylethyl)-

## Physicochemical Properties

A summary of the key physicochemical properties of **N-(2-hydroxy-2-phenylethyl)acetamide** is provided below. These properties are essential for understanding its behavior in various experimental and physiological settings.

Property	Value	Source
Appearance	White to off-white solid (predicted)	-
Solubility	Soluble in polar organic solvents (predicted)	-
XLogP3	0.4	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	4	PubChem[1]

## Biological Activity: Antifungal Properties

**N-(2-hydroxy-2-phenylethyl)acetamide** has been identified as a metabolite from the endophytic fungus *Diaporthe eucalyptorum*, isolated from the plant *Melia azedarach*.<sup>[1][2][3]</sup> Scientific studies have demonstrated its inhibitory activity against plant pathogenic fungi.

### Antifungal Efficacy against *Alternaria solani*

Research has shown that **N-(2-hydroxy-2-phenylethyl)acetamide** exhibits significant antifungal activity against *Alternaria solani*, a causative agent of early blight in tomatoes and potatoes.<sup>[1][2][3]</sup>

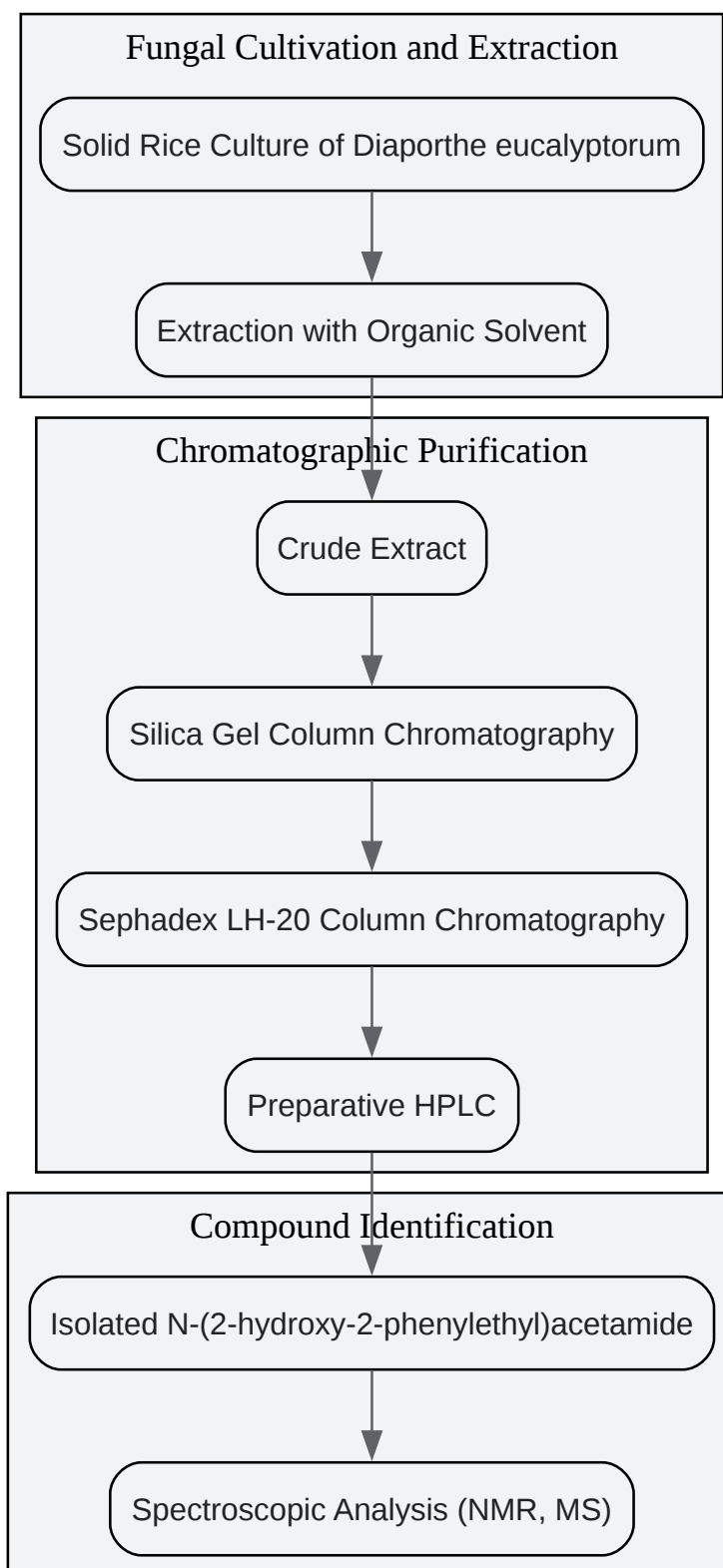
Pathogen	MIC Range (µM)	Source
<i>Alternaria solani</i>	6.25 - 50	Gao YQ, et al. (2020) <sup>[1][2][3]</sup>

## Experimental Protocols

The following sections detail the experimental procedures for the isolation of **N-(2-hydroxy-2-phenylethyl)acetamide** and the assessment of its antifungal activity, based on the methodologies reported in the scientific literature.

### Isolation from *Diaporthe eucalyptorum*

**N-(2-hydroxy-2-phenylethyl)acetamide** is isolated from solid rice cultures of the endophytic fungus *Diaporthe eucalyptorum* KY-9.<sup>[1][2][3]</sup> The general workflow for its isolation is depicted below.



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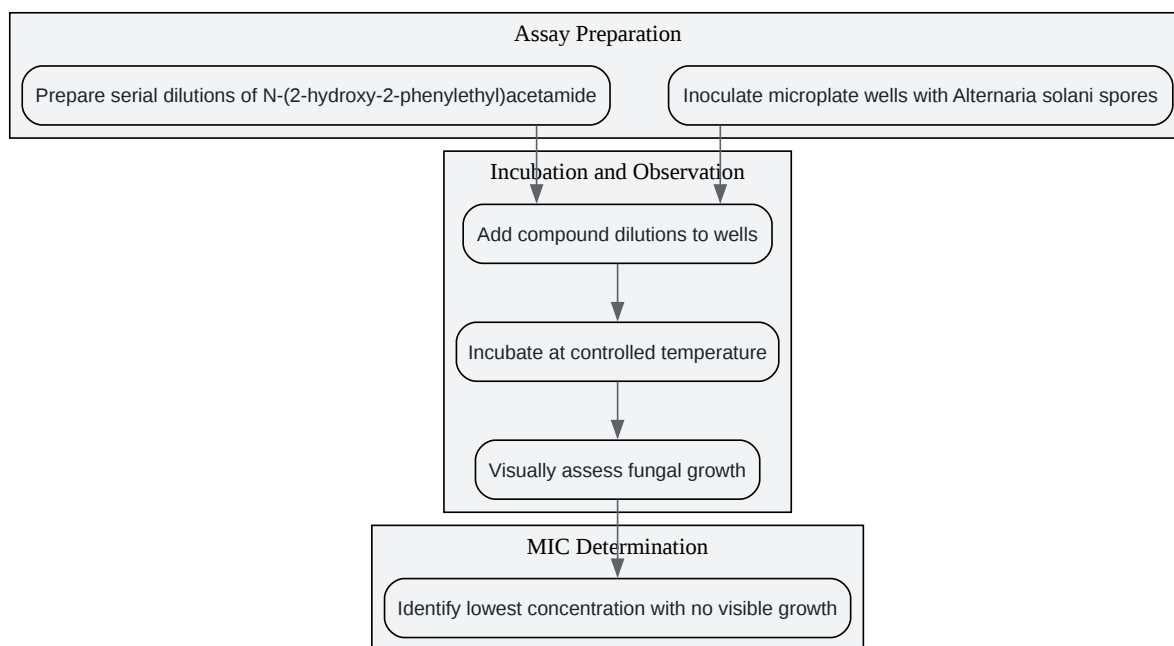
Caption: Workflow for the isolation of **N-(2-hydroxy-2-phenylethyl)acetamide**.

#### Detailed Protocol:

- **Fungal Culture:** *Diaporthe eucalyptorum* KY-9 is cultured on a solid rice medium.
- **Extraction:** The fungal culture is extracted with an appropriate organic solvent (e.g., ethyl acetate) to obtain a crude extract.
- **Chromatography:** The crude extract is subjected to a series of chromatographic separations, typically including silica gel column chromatography, Sephadex LH-20 column chromatography, and preparative High-Performance Liquid Chromatography (HPLC) to isolate the pure compound.
- **Structure Elucidation:** The chemical structure of the isolated compound is confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

## Antifungal Susceptibility Testing

The antifungal activity of **N-(2-hydroxy-2-phenylethyl)acetamide** against *Alternaria solani* is determined by measuring the Minimum Inhibitory Concentration (MIC).



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Caption: Workflow for antifungal susceptibility testing.

Detailed Protocol:

- Preparation of Test Compound: A stock solution of **N-(2-hydroxy-2-phenylethyl)acetamide** is prepared and serially diluted to obtain a range of concentrations.
- Inoculum Preparation: A suspension of *Alternaria solani* spores is prepared and standardized to a specific concentration.
- Microdilution Assay: The assay is performed in a 96-well microplate. Each well contains a specific concentration of the test compound and the fungal spore suspension in a suitable

broth medium.

- Incubation: The microplate is incubated under conditions suitable for fungal growth (e.g., 25-28°C) for a specified period.
- MIC Determination: The MIC is determined as the lowest concentration of the compound at which no visible fungal growth is observed.

## Conclusion

**N-(2-hydroxy-2-phenylethyl)acetamide** represents a promising natural product with potential for development as an antifungal agent, particularly in the agricultural sector. This guide provides foundational information for researchers interested in exploring its synthesis, mechanism of action, and broader applications. Further studies are warranted to fully elucidate its therapeutic and commercial potential.

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## References

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